

Personal protective equipment for handling Yap-tead-IN-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yap-tead-IN-2

Cat. No.: B15621637

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Essential Safety and Handling Guide for Yap-tead-IN-2

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of novel chemical compounds is paramount. This document provides crucial safety and logistical information for the potent YAP-TEAD protein-protein interaction (PPI) inhibitor, **Yap-tead-IN-2**. Adherence to these guidelines is essential for maintaining a safe laboratory environment and ensuring the integrity of your research.

Immediate Safety and Personal Protective Equipment (PPE)

As a potent, small molecule inhibitor intended for research purposes, **Yap-tead-IN-2** should be handled with care in a controlled laboratory setting. While a specific Safety Data Sheet (SDS) was not publicly available, the following standard laboratory precautions for handling potent chemical compounds should be strictly followed.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against accidental splashes.

- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile) at all times. Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat is required. For procedures with a higher risk of splashing, consider a chemical-resistant apron.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of the powder or any aerosols.

Operational and Disposal Plans

Handling and Storage:

Yap-tead-IN-2 is supplied as a solid and should be stored under specified conditions to maintain its stability.

Parameter	Value
CAS Number	2714432-83-2
Appearance	Solid (White to off-white)
Storage (Powder)	-20°C for up to 3 years, or 4°C for 2 years.
Storage (In solvent)	-80°C for up to 6 months, or -20°C for 1 month.

Source: MedchemExpress.^[1]

Dissolution Protocol:

For in vitro studies, **Yap-tead-IN-2** can be dissolved in DMSO. For a stock solution of 100 mg/mL (212.35 mM), ultrasonic assistance may be necessary. It is important to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by moisture.^[1]

Disposal Plan:

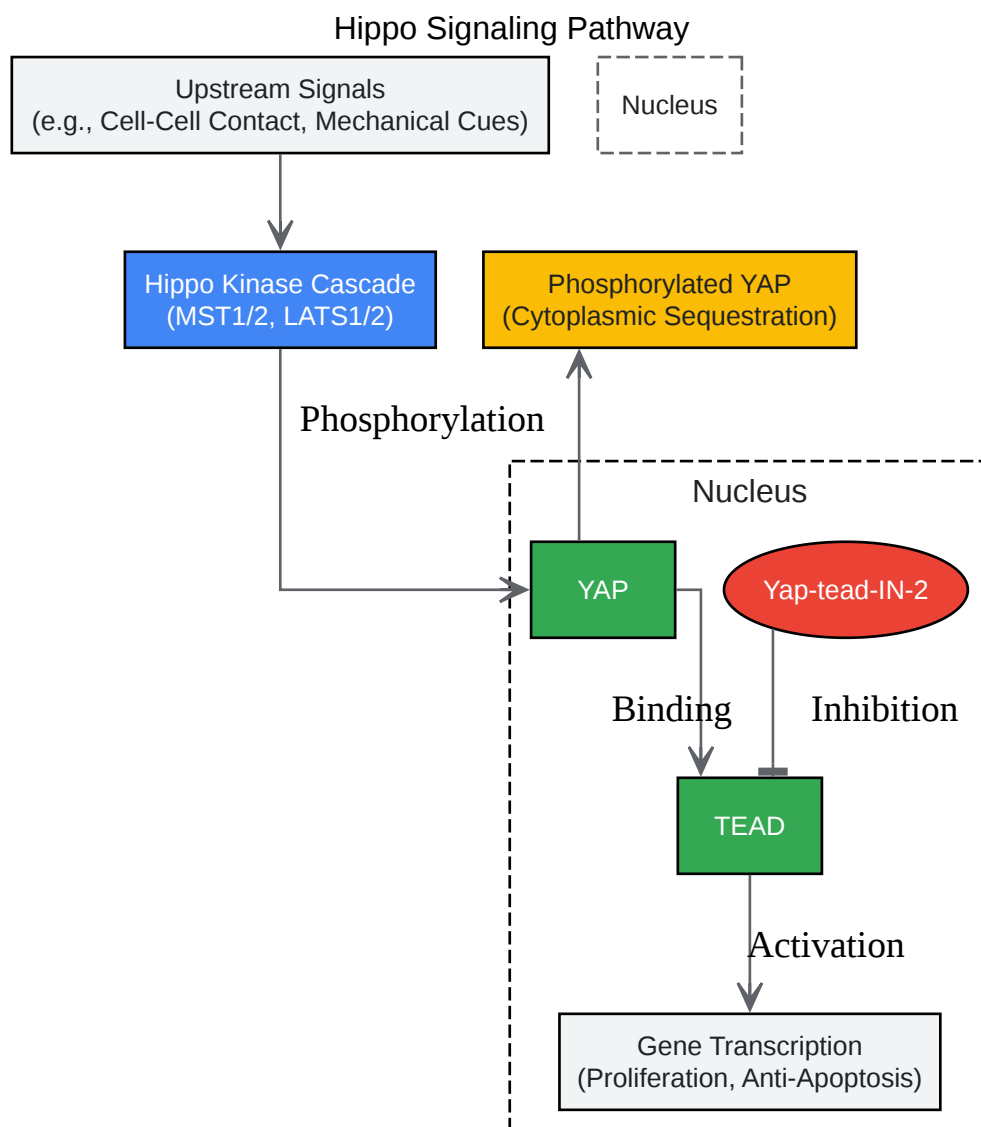
All waste containing **Yap-tead-IN-2**, including empty vials, contaminated PPE, and solutions, must be disposed of as hazardous chemical waste. Follow all local, state, and federal

regulations for hazardous waste disposal. Do not dispose of this chemical down the drain or in regular trash.

Mechanism of Action: The Hippo Signaling Pathway

Yap-tead-IN-2 is a potent inhibitor of the interaction between Yes-associated protein (YAP) and the TEA domain (TEAD) family of transcription factors.^[1] This interaction is a critical downstream step in the Hippo signaling pathway, which plays a key role in regulating organ size, cell proliferation, and apoptosis.^[2] Dysregulation of the Hippo pathway is implicated in various cancers.^[2]

When the Hippo pathway is active, a kinase cascade leads to the phosphorylation of YAP. Phosphorylated YAP is sequestered in the cytoplasm, preventing it from entering the nucleus and activating TEAD-mediated gene transcription. When the Hippo pathway is inactive, YAP remains unphosphorylated, translocates to the nucleus, and binds to TEAD, leading to the expression of genes that promote cell proliferation and inhibit apoptosis. **Yap-tead-IN-2** disrupts the YAP-TEAD interaction, thereby inhibiting the oncogenic signaling that results from a dysregulated Hippo pathway.



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Caption: A diagram illustrating the Hippo signaling pathway and the inhibitory action of **Yap-tead-IN-2**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Hippo signaling pathway - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Personal protective equipment for handling Yap-tead-IN-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15621637#personal-protective-equipment-for-handling-yap-tead-in-2]

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